

Solubility Profile of alpha-D-Xylopyranose: A Technical Guide

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Compound of Interest

Compound Name: *Alpha-d-xylopyranose*

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This technical guide provides a comprehensive overview of the solubility of **alpha-D-xylopyranose**, a key pentose sugar, in various solvents. Understanding the solubility of this compound is critical for a wide range of applications, including pharmaceutical formulations, biotechnological processes, and food chemistry. This document compiles available quantitative data, details experimental methodologies for solubility determination, and presents logical workflows through diagrammatic representations.

Quantitative Solubility Data

The solubility of **alpha-D-xylopyranose** is influenced by the solvent type and temperature. The following tables summarize the available quantitative data for its solubility in water, and various organic solvents.

Table 1: Solubility of **alpha-D-Xylopyranose** in Various Solvents at 25 °C

Solvent	Solubility (g/L)	Molar Solubility (mol/L)
Water	432.2[1]	2.879[1]
Methanol	21.06[2]	Not specified
Ethanol	4.61[2]	Not specified
Isopropanol	2.33[2]	Not specified
DMSO	100 mg/mL (ultrasonication may be needed)	666.09 mM

Table 2: Temperature-Dependent Solubility of D-Xylose in Water and Ethanol-Water Mixture[3]

Temperature (°C)	Solubility in Water (g/100g)	Solubility in 50% (w/w) Ethanol-Water (g/100g)
0	119.3	45.3
10	134.8	53.2
20	152.1	62.1
30	171.8	72.3
40	194.2	84.1
50	219.8	97.8
60	249.1	113.8

Experimental Protocols for Solubility Determination

The determination of **alpha-D-xylopyranose** solubility can be achieved through several established methods. The choice of method often depends on the solvent system and the required precision. Below is a synthesized protocol based on common isothermal and analytical techniques.

Isothermal Saturation Method

This gravimetric method is a fundamental technique for determining solubility.

1. Materials and Equipment:

- **alpha-D-Xylopyranose** (high purity)
- Solvent of interest
- Temperature-controlled shaker or water bath
- Analytical balance
- Centrifuge
- Drying oven
- Filtration apparatus (e.g., syringe filters)

2. Procedure:

- **Sample Preparation:** Add an excess amount of **alpha-D-xylopyranose** to a known volume or mass of the solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.^[3]
- **Phase Separation:** After equilibration, allow the solution to stand at the constant temperature to let the excess solid settle. Alternatively, centrifuge the sample to facilitate the separation of the solid and liquid phases.
- **Sample Extraction:** Carefully extract a known volume or mass of the clear supernatant (the saturated solution) using a pre-weighed, temperature-equilibrated syringe and filter to avoid transferring any undissolved solid.
- **Solvent Evaporation:** Transfer the extracted supernatant to a pre-weighed vial. Dry the sample to a constant weight in a vacuum oven at a temperature that does not degrade the solute.
- **Calculation:** The solubility is calculated from the mass of the dried solute and the mass or volume of the solvent in the extracted sample.

Analytical Methods for Quantification

For more complex solvent systems or lower solubilities, analytical methods such as High-Performance Liquid Chromatography (HPLC) or colorimetric assays can be employed to determine the concentration of the dissolved solute.

1. HPLC Method:

- Principle: A calibrated HPLC system with a suitable column (e.g., an amino-based column for sugar analysis) and a refractive index detector (RID) is used to quantify the concentration of **alpha-D-xylopyranose** in the saturated solution.
- Procedure:
 - Prepare a series of standard solutions of **alpha-D-xylopyranose** of known concentrations.
 - Generate a calibration curve by injecting the standards and plotting the peak area against concentration.
 - Prepare the saturated solution as described in the isothermal saturation method.
 - After filtration, dilute an aliquot of the saturated solution with the mobile phase to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and determine its concentration from the calibration curve.
 - Calculate the original solubility, accounting for the dilution factor.

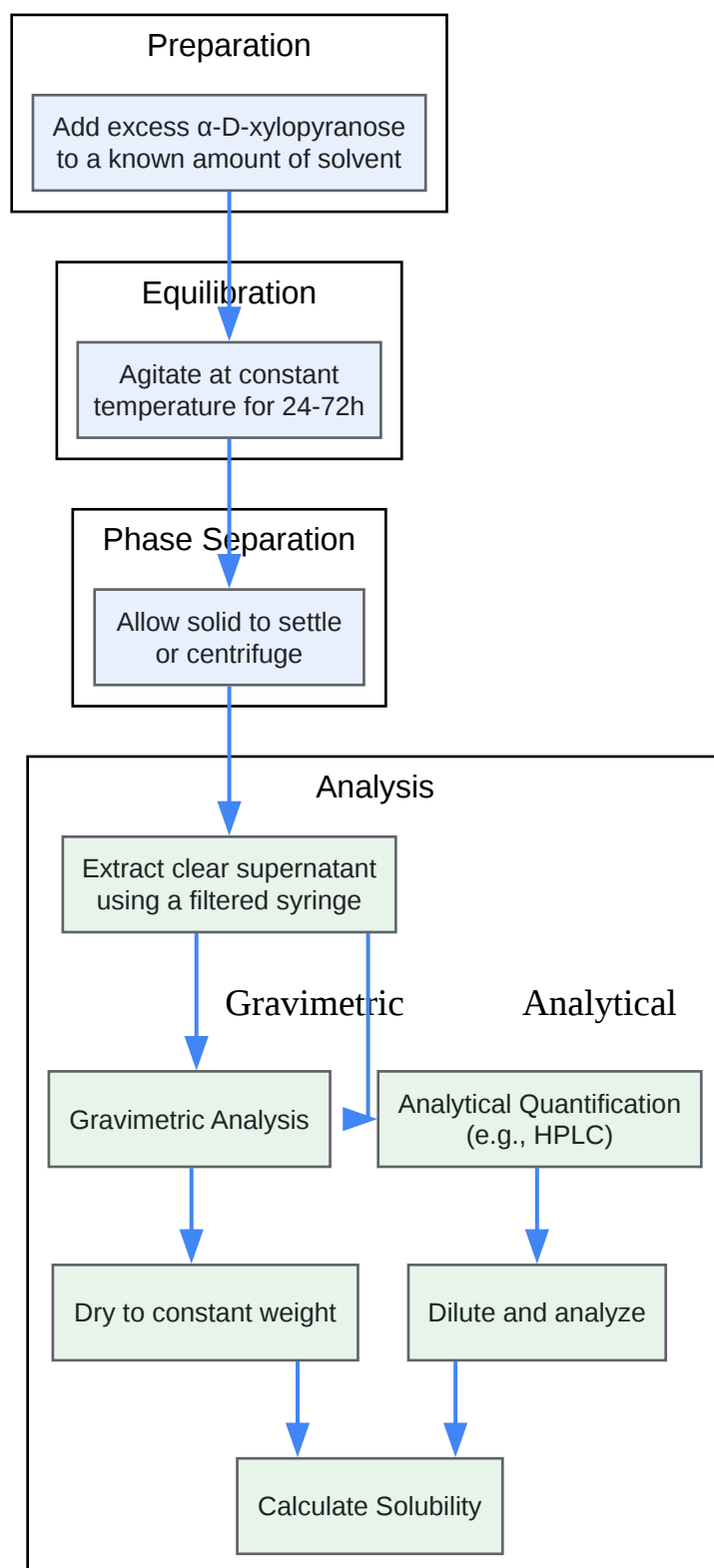
2. Phenol-Sulfuric Acid Method:[4]

- Principle: This is a colorimetric method to determine the total carbohydrate concentration. The concentrated sulfuric acid hydrolyzes the glycosidic bonds and dehydrates the monosaccharide to furfural, which then reacts with phenol to produce a colored compound. [4]
- Procedure:
 - Prepare a saturated solution and dilute it to an appropriate concentration.
 - To a small aliquot of the diluted sample, add a solution of phenol, followed by concentrated sulfuric acid.
 - After the color develops, measure the absorbance at a specific wavelength (typically around 490 nm) using a spectrophotometer.
 - Quantify the concentration using a calibration curve prepared with known concentrations of **alpha-D-xylopyranose**.

Visualizations

The following diagrams illustrate the chemical structure of **alpha-D-xylopyranose** and the workflow for its solubility determination.

Caption: Chemical structure of **alpha-D-xylopyranose**.



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Caption: Experimental workflow for solubility determination.

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References

- 1. Aqueous Solubility of Carbohydrates [glycodata.org]
- 2. scent.vn [scent.vn]
- 3. researchgate.net [researchgate.net]
- 4. 7. ANALYSIS OF CARBOHYDRATES [people.umass.edu]
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